

A Technical Guide to the Spectroscopic Profile of 1-Benzoylpyrrolidine-2,5-dione

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Compound of Interest

Compound Name: 1-Benzoylpyrrolidine-2,5-dione

Cat. No.: B1596287

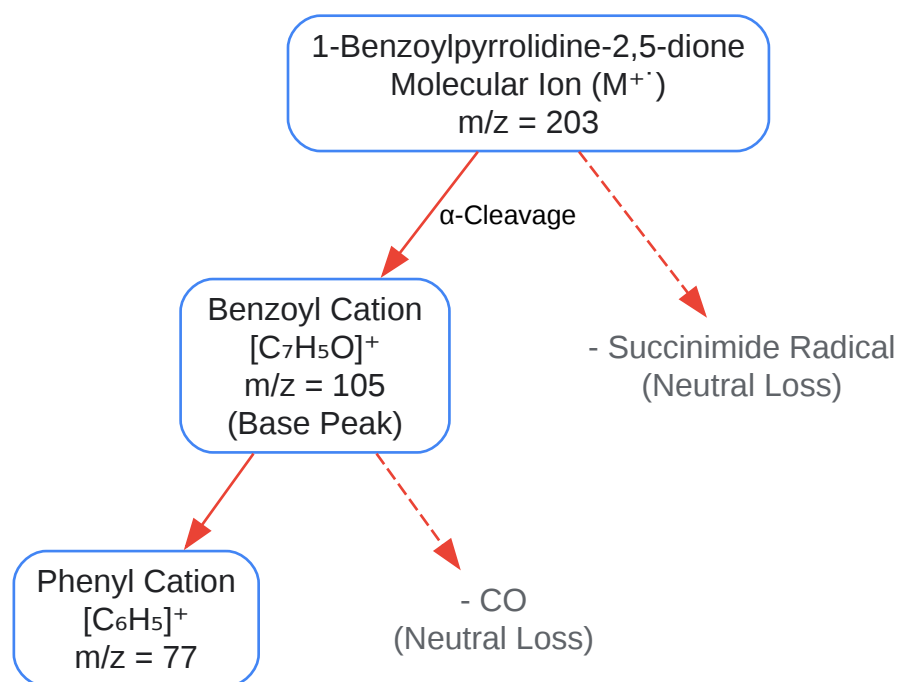
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Introduction: Defining the Molecular Signature

1-Benzoylpyrrolidine-2,5-dione, also known by its common name N-Benzoylsuccinimide, is a chemical compound of significant interest in organic synthesis. As a derivative of succinimide, it serves as a valuable reagent and building block. The molecule's architecture, featuring a planar succinimide ring attached to a benzoyl group, imparts specific reactivity, making it a useful acylating agent.

For researchers, scientists, and professionals in drug development, unambiguous structural confirmation and purity assessment are paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide a detailed "molecular fingerprint," revealing the precise arrangement of atoms and functional groups. This guide offers an in-depth analysis of the spectroscopic data for **1-Benzoylpyrrolidine-2,5-dione**, grounded in established principles and experimental evidence, to support its confident identification and application in research settings.



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